

# Operational Guide: Disposal of Ethyl 2-chloro-5-formylnicotinate

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## Compound of Interest

Compound Name: Ethyl 2-chloro-5-formylnicotinate

Cat. No.: B12866985

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## Executive Summary & Immediate Action

Chemical Identity: **Ethyl 2-chloro-5-formylnicotinate** CAS Registry Number: 176433-48-0

Waste Stream Classification: Halogenated Organic (High Priority)

Core Directive: This compound contains both a halogen (chlorine) and a reactive aldehyde group. It must be segregated into the halogenated waste stream. Do not mix with strong oxidizers or strong bases, as the formyl (aldehyde) and ester moieties present specific reactivity hazards in mixed waste containers.

Scenario	Immediate Action
Routine Disposal	Segregate into Halogenated Organic Waste. Do not combine with non-halogenated solvents (e.g., Acetone, Ethanol) unless unavoidable, as this increases disposal costs and complicates incineration.
Small Spill (<50 mL)	Absorb with inert media (vermiculite/sand). Do not use paper towels as the primary absorbent if the material is neat (pure), to minimize fire risk.
Large Spill (>50 mL)	Evacuate the immediate area. Ventilate. Contact EHS. Use a NIOSH-approved respirator if aerosolization is suspected.

## Chemical Profile & Hazard Assessment

To dispose of a chemical safely, one must understand its latent energy and reactivity. **Ethyl 2-chloro-5-formylnicotinate** acts as a multi-functional electrophile.

- **Halogenated Core (2-Chloro):** The presence of chlorine dictates the incineration method. Halogenated waste requires higher temperature incineration (>1100°C) with acid gas scrubbing to capture hydrogen chloride (HCl). Implication: Mislabeling this as "Non-Halogenated" can damage incinerator infrastructure or violate EPA/local environmental permits.
- **Reactive Aldehyde (5-Formyl):** Aldehydes are reducing agents. In a waste container, they can react exothermically with strong oxidizers (e.g., Nitric Acid, Hydrogen Peroxide). Implication: Strict segregation from "Oxidizing Waste" is mandatory.
- **Ester Functionality:** Susceptible to hydrolysis in strong basic conditions, potentially generating heat and pressure.

Quantitative Data: Physical Properties & Waste Metrics

Property	Value (Approx.)	Disposal Implication
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNO <sub>3</sub>	High Carbon/Oxygen ratio; combustible.
Molecular Weight	229.62 g/mol	Heavy organic; likely sinks in water.
Physical State	Solid/Oil (Low MP)	May require dissolution in solvent for transfer.
Solubility	Organic Soluble	Incompatible with aqueous waste streams.
Flash Point	>110°C (Predicted)	Combustible III B; fire risk in mixed solvent waste.

## Waste Segregation & Accumulation Protocols

### Step 1: Container Selection

- Primary Choice: Amber Glass Jug (4L) with a Teflon-lined cap.
  - Reasoning: Halogenated compounds can permeate or soften certain plastics (LDPE) over time. Glass provides the best chemical resistance. Amber glass protects the aldehyde group from photo-oxidation.
- Secondary Choice: High-Density Polyethylene (HDPE) Jerrican.
  - Acceptable if the waste solution is dilute (<10%).

### Step 2: Compatibility Check (The "No-Go" List)

Before adding this chemical to a satellite accumulation container, verify the container does NOT contain:

- Strong Oxidizers: Nitric acid, Perchloric acid, concentrated Hydrogen Peroxide.
- Strong Bases: Sodium Hydroxide, Potassium tert-butoxide (causes rapid hydrolysis).
- Reactive Metals: Sodium, Lithium, Magnesium (potential for reduction).

## Step 3: Labeling

The label must be explicit. Generic labeling is a safety failure.

- Required Text: "HAZARDOUS WASTE - HALOGENATED ORGANIC."
- Constituents: List "**Ethyl 2-chloro-5-formylnicotinate**" fully. Do not use abbreviations like "ECFN."
- Hazard Checkboxes:  Toxic  Irritant  Combustible.

## Detailed Disposal Workflows

### Protocol A: Routine Laboratory Waste

- Dissolution: If the compound is a solid residue, dissolve it in a minimal amount of Dichloromethane (DCM) or Ethyl Acetate.
  - Note: DCM is preferred as it is already a halogenated solvent, keeping the waste stream pure.
- Transfer: Pour the solution into the designated Halogenated Waste container using a funnel to prevent drips.
- Log: Record the volume and approximate concentration on the waste tag immediately.
- Seal: Close the container tightly. Do not leave the funnel in the neck.

### Protocol B: Spill Cleanup (Self-Validating)

- Validation: If you can smell the aldehyde (sweet/pungent odor) through your mask, your respiratory protection is insufficient. Upgrade to a full-face respirator with organic vapor cartridges.

#### Step-by-Step Cleanup:

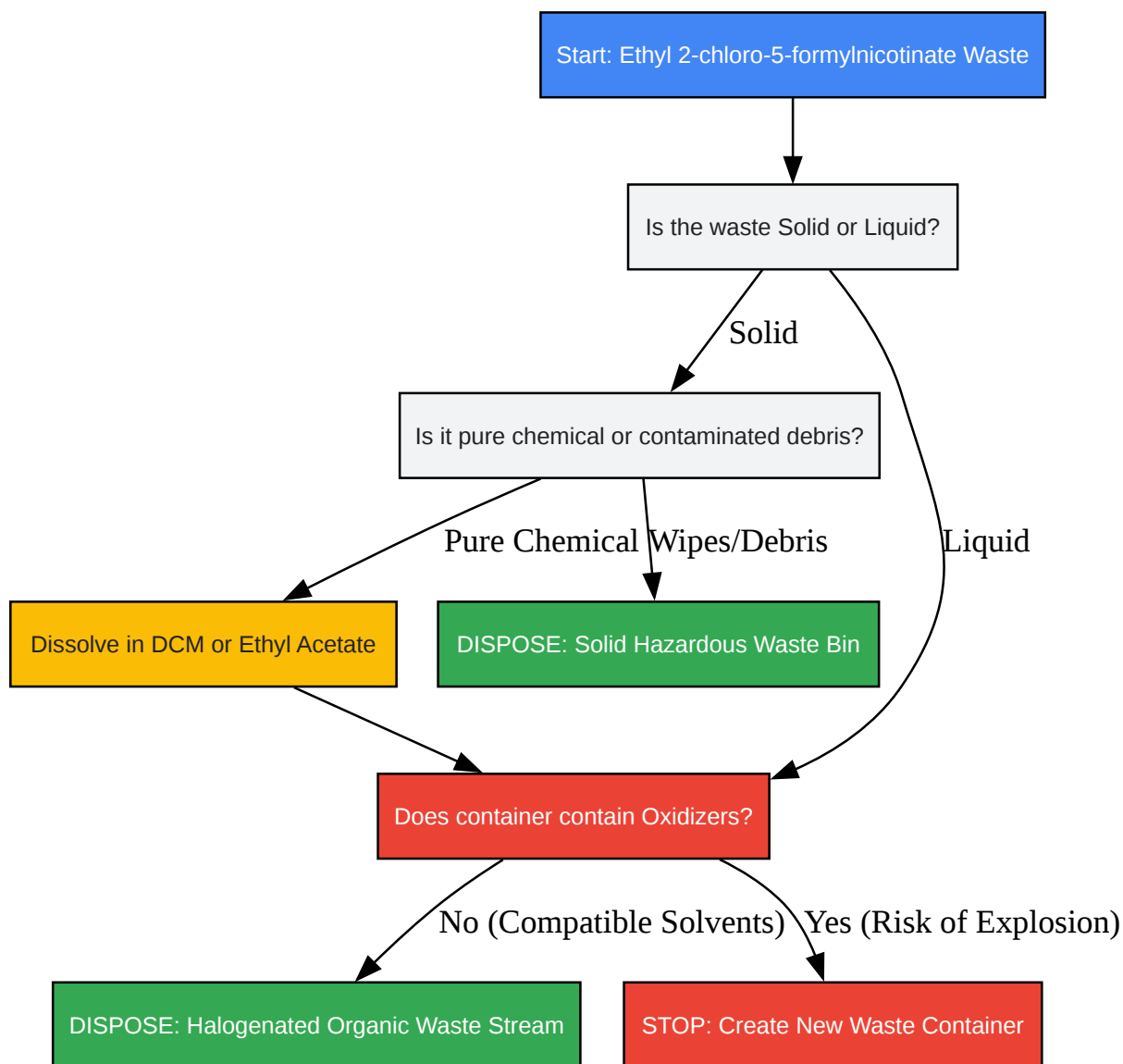
- Isolate: Mark the zone.
- Neutralize/Absorb:

- Cover the spill with Vermiculite or Dry Sand.
- Why? Inert absorbents prevent reaction. Paper towels increase surface area for evaporation and flammability.
- Collect: Scoop the saturated absorbent into a wide-mouth jar or heavy-duty polyethylene bag.
- Decontaminate: Wipe the surface with a soap/water solution. Collect these wipes as Solid Hazardous Waste (do not trash).
- Label: Tag the debris container as "Solid Waste Contaminated with Halogenated Organics."

## Visualizations

### Figure 1: Waste Stream Decision Logic

This logic tree ensures the chemical never enters an incompatible stream.



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Caption: Decision logic for segregating **Ethyl 2-chloro-5-formylnicotinate**. Note the critical checkpoint for oxidizers.

## Figure 2: Spill Response Workflow

Operational sequence for safe remediation of spills.



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Caption: Standard Operating Procedure (SOP) for small-scale laboratory spills.

## Regulatory Compliance & References

Compliance with RCRA (Resource Conservation and Recovery Act) is mandatory in the US. This chemical falls under "Characteristic Waste" due to toxicity and ignitability.

RCRA Waste Codes (Potential):

- D001: Ignitability (if in flammable solvent).
- F002: Spent halogenated solvents (if mixed with DCM/Chloroform).

References:

- National Center for Biotechnology Information (2025). PubChem Compound Summary for Ethyl 2-chloronicotinate (Analog). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [[Link](#)]
- Chemical Safety Software. Chemical Compatibility Database. Retrieved from [[Link](#)]
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